

4-Bromo-2-fluoro-3-formylpyridine safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-3-formylpyridine

Cat. No.: B145229

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An In-depth Technical Guide to the Safety of 4-Bromo-2-fluoro-3-formylpyridine

This technical guide provides a comprehensive overview of the safety data for **4-Bromo-2-fluoro-3-formylpyridine**, intended for researchers, scientists, and professionals in drug development. The information is compiled from Safety Data Sheets (SDS) to ensure a high standard of accuracy and relevance for laboratory and industrial applications.

Chemical and Physical Properties

4-Bromo-2-fluoro-3-formylpyridine is a pyridine derivative with the following key identifiers and properties:

Property	Value	Reference
CAS Number	128071-77-2	[1]
Molecular Formula	C ₆ H ₃ BrFNO	[1]
Molecular Weight	204.00 g/mol	[1]
Appearance	Solid	[1]
SMILES String	O=C([H])C1=C(Br)C=CN=C1F	[1]
InChI Key	FNVAZIBHZKWOFE- UHFFFAOYSA-N	[1]

Hazard Identification and Classification

The compound is classified as hazardous. The following table summarizes its GHS classification.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	-	-	Causes skin irritation
Serious Eye Damage/Eye Irritation	2	-	-	Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	-	-	May cause respiratory irritation.[2]

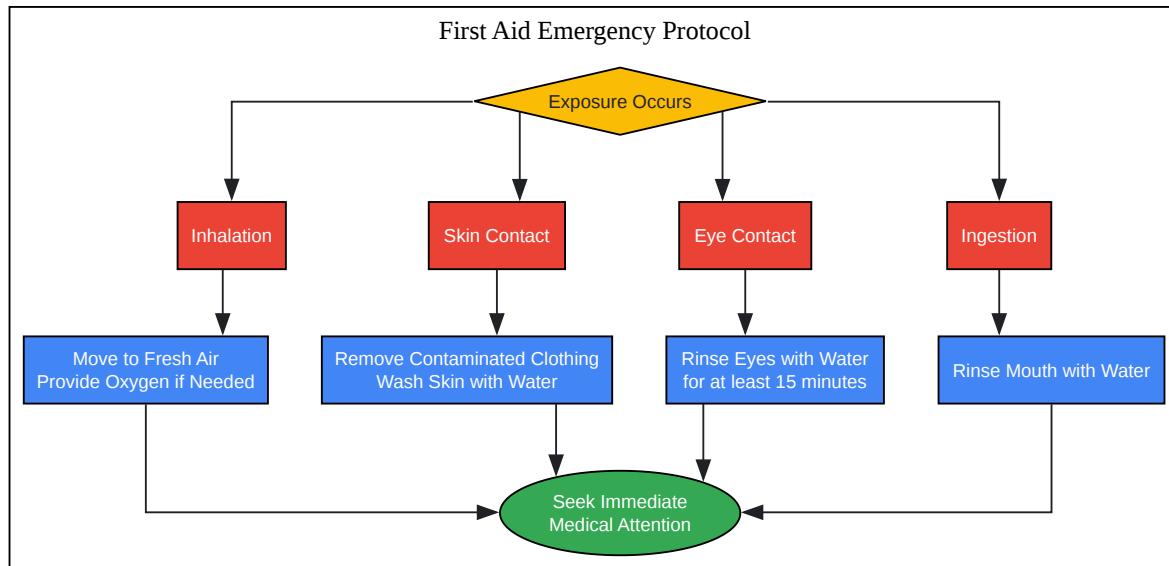
Experimental Protocols

Detailed experimental protocols for the toxicological and ecological assessment of **4-Bromo-2-fluoro-3-formylpyridine** are not available in the public domain, as indicated by the lack of data in the reviewed Safety Data Sheets.[3]

Safe Handling and Storage

Proper handling and storage are crucial to minimize risk. The following workflows and precautions should be strictly adhered to.

Handling Workflow



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References

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